

Application Notes and Protocols for UM-164

Treatment of SUM-149 Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UM-164

Cat. No.: B1682698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **UM-164**, a potent dual c-Src and p38 kinase inhibitor, for studying cell proliferation in the SUM-149 inflammatory breast cancer cell line. The provided protocols and data are intended to guide researchers in designing and executing experiments to evaluate the efficacy of **UM-164** and similar compounds.

Introduction

UM-164 is a novel small molecule inhibitor that targets both c-Src and p38 kinases, key players in cancer cell proliferation, motility, and survival.[1][2][3] The SUM-149 cell line, derived from a patient with inflammatory breast cancer, is a widely used model for triple-negative breast cancer (TNBC) research.[4][5][6] This document outlines the materials, methods, and expected outcomes for assessing the anti-proliferative effects of **UM-164** on SUM-149 cells.

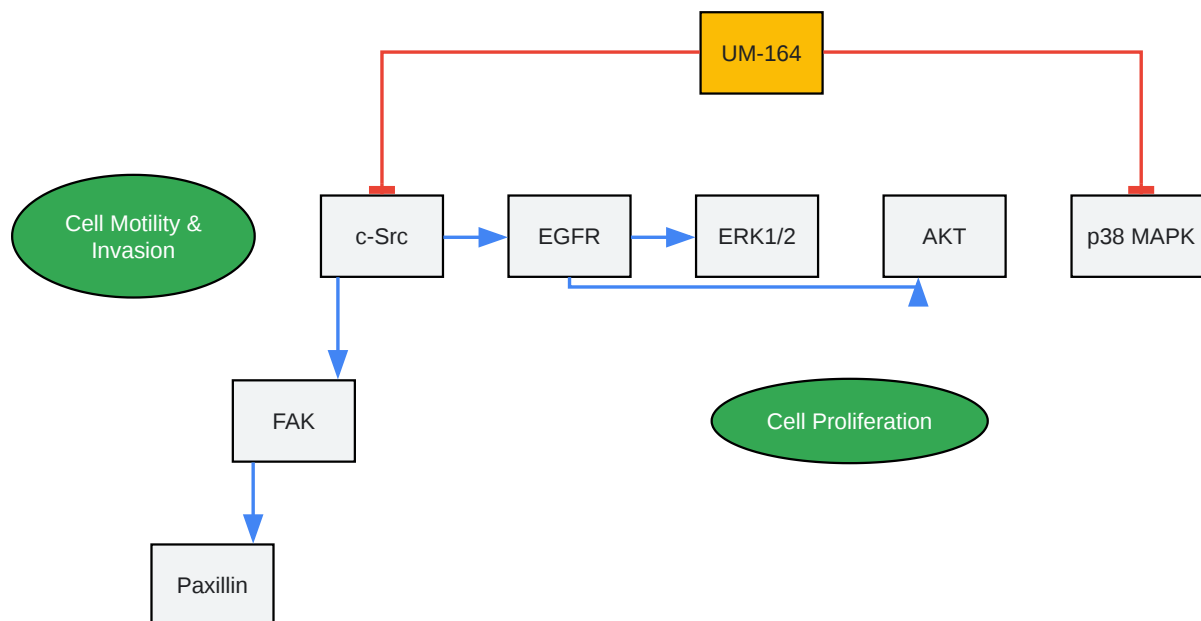
Data Presentation

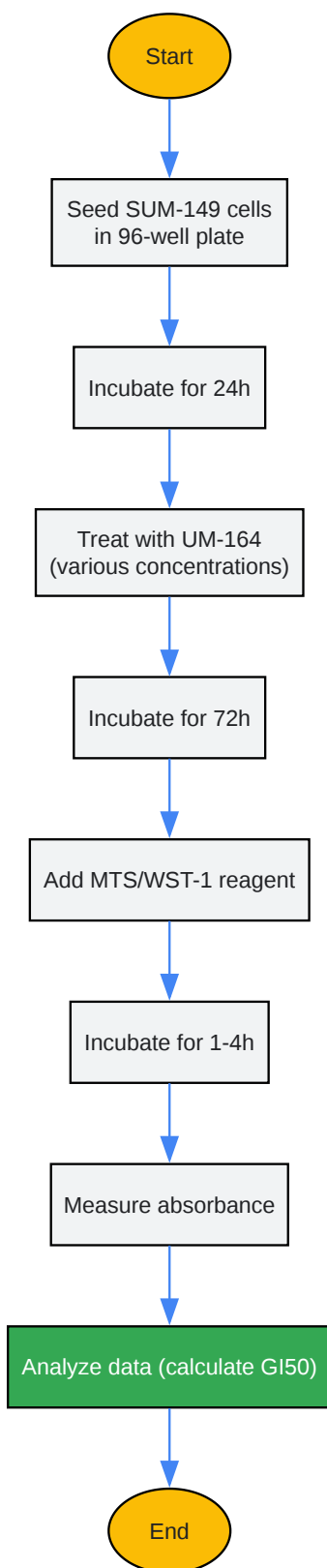
The anti-proliferative activity of **UM-164** has been quantified in various TNBC cell lines. The following table summarizes the reported 50% growth inhibition (GI50) values for **UM-164**, providing a benchmark for experimental outcomes.

Cell Line	Average GI50 (nmol/L)	Reference
SUM-149	Not explicitly stated, but potent anti-proliferative activity is noted.	[1]
TNBC Cell Line Panel (average)	160	[1] [2]
MDA-MB-231	GI50 is not explicitly stated, but potent anti-proliferative activity is noted.	[1]
Hs578t	GI50 is not explicitly stated, but potent anti-proliferative activity is noted.	[1]
MDA-MB-468	GI50 is not explicitly stated, but potent anti-proliferative activity is noted.	[1]
HCC1937	GI50 is not explicitly stated, but potent anti-proliferative activity is noted.	[1]

Signaling Pathways Affected by UM-164

UM-164 exerts its anti-proliferative effects by modulating key signaling pathways involved in cell growth and survival. The diagram below illustrates the primary signaling cascade inhibited by **UM-164** in cancer cells.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aacrjournals.org [aacrjournals.org]
- 2. selleckchem.com [selleckchem.com]
- 3. UM-164: A Potent c-Src/p38 Kinase Inhibitor with In Vivo Activity against Triple-Negative Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. In Vitro Assessment of the Inflammatory Breast Cancer Cell Line SUM 149: Discovery of 2 Single Nucleotide Polymorphisms in the RNase L Gene - PMC [pmc.ncbi.nlm.nih.gov]
- 5. assets.ctfassets.net [assets.ctfassets.net]
- 6. assets.ctfassets.net [assets.ctfassets.net]
- To cite this document: BenchChem. [Application Notes and Protocols for UM-164 Treatment of SUM-149 Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682698#um-164-sum-149-cell-proliferation-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com